

# Application Notes and Protocols: Chromic Sulfate in Materials Science

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## Compound of Interest

Compound Name: CHROMIC SULFATE

Cat. No.: B079939

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Prepared for: Researchers, scientists, and drug development professionals.

### Introduction:

**Chromic sulfate**, with the chemical formula  $\text{Cr}_2(\text{SO}_4)_3$ , is a versatile inorganic compound with significant applications in various fields of materials science. Its ability to interact with and modify the properties of different materials makes it a valuable chemical for researchers and industry professionals. This document provides detailed application notes, experimental protocols, and quantitative data for the use of **chromic sulfate** in leather tanning, the formation of corrosion-resistant coatings, pigment synthesis, textile dyeing, and as a catalyst precursor. The information is presented to be easily accessible and reproducible for research and development purposes.

## Leather Tanning

**Chromic sulfate** is the most widely used tanning agent in the global leather industry. The tanning process stabilizes the collagen fibers of the hide or skin, increasing its durability, thermal resistance, and preventing putrefaction. Basic chromium sulfate, a derivative of **chromic sulfate**, is commonly employed for this purpose.

## Experimental Protocol: Chrome Tanning of Goatskins

This protocol outlines the steps for chrome tanning of goatskins using basic chromium sulfate.

### Materials:

- Delimed goatskins
- Basic chromium sulfate (33% basicity, containing 25%  $\text{Cr}_2\text{O}_3$ )
- Sodium formate
- Sodium bicarbonate
- Water
- pH meter
- Tanning drum

#### Procedure:

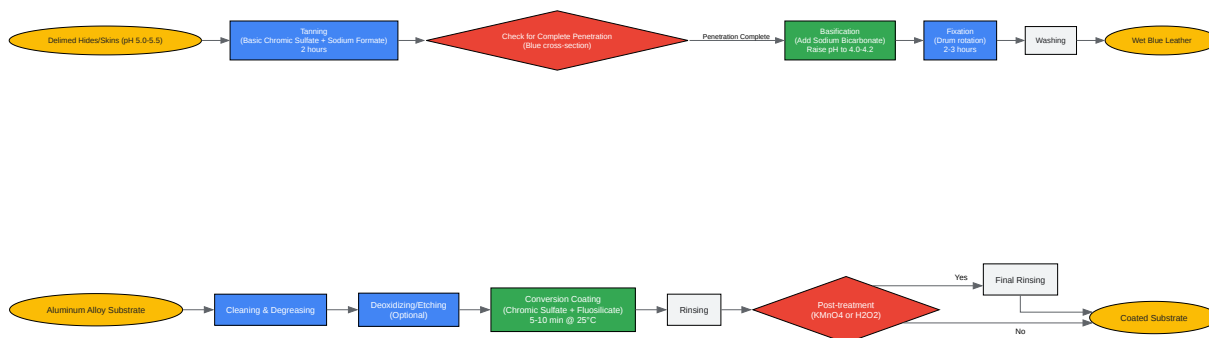
- Pre-tanning Preparation:
  - Start with delimed goatskins with a pH in the range of 5.0-5.5.
  - Place the skins in a tanning drum with 100% water (based on the weight of the skins).
- Tanning:
  - Add 6-8% (w/w) of a mixture of basic chromium sulfate and sodium formate to the drum.[\[1\]](#)
  - Rotate the drum for at least 2 hours to ensure complete penetration of the chromium salts. The cross-section of the skin should appear blue, indicating full penetration.[\[1\]](#)
- Basification:
  - Gradually increase the pH of the tanning bath to between 4.0 and 4.2. This is achieved by adding a solution of sodium bicarbonate (e.g., 1% solution) in installments over a period of 90-120 minutes while the drum is rotating.[\[1\]](#)[\[2\]](#)
  - Monitor the pH regularly.
- Fixation and Final Steps:

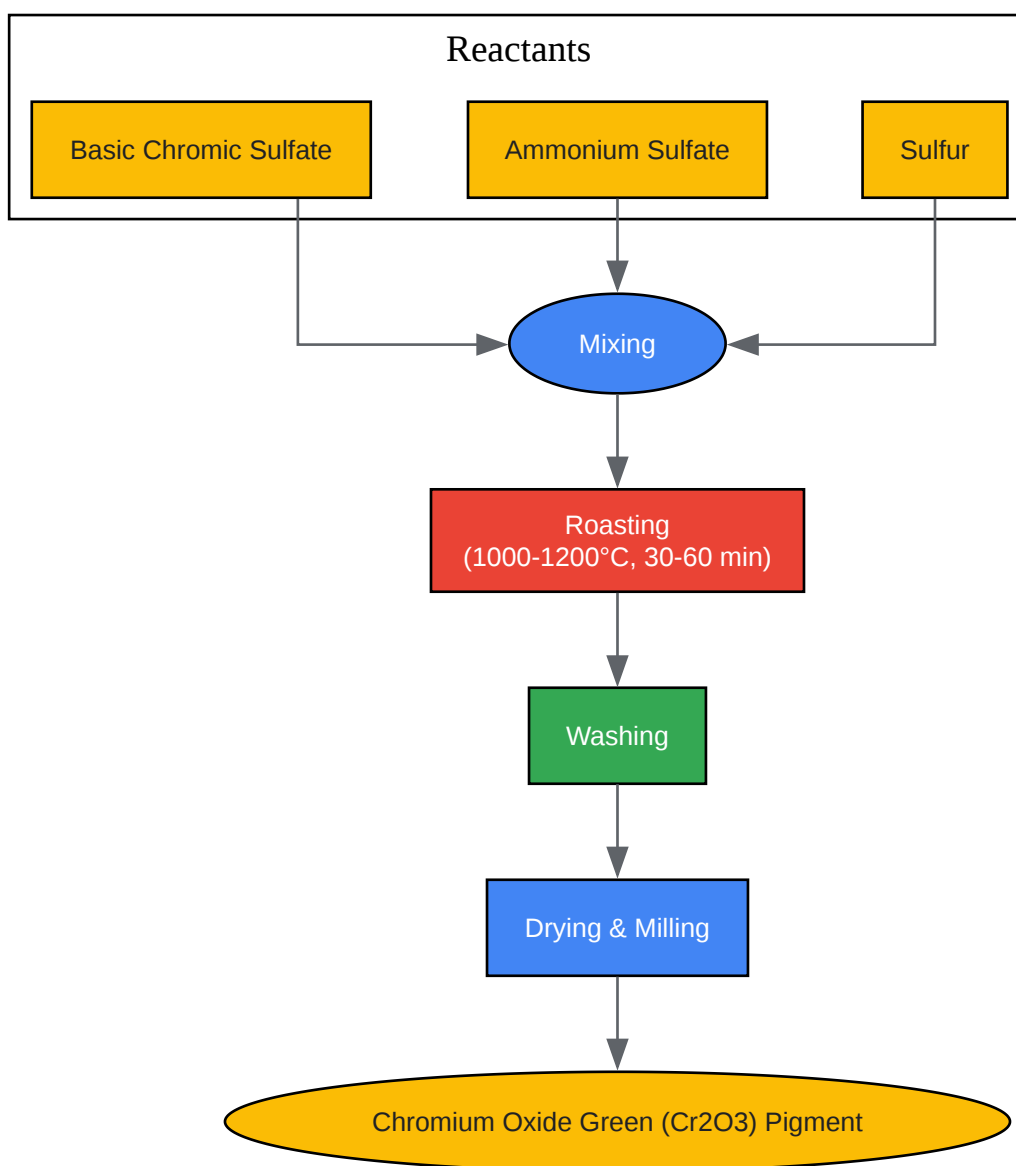
- After basification, continue to rotate the drum for another 2-3 hours to ensure the fixation of chromium to the collagen.
- The temperature of the bath can be gradually raised to 40°C to enhance fixation.[2]
- Drain the tanning liquor.
- Wash the tanned leather (now called "wet blue") with water.
- The wet blue leather is then ready for subsequent processing steps like retanning, dyeing, and fatliquoring.[3]

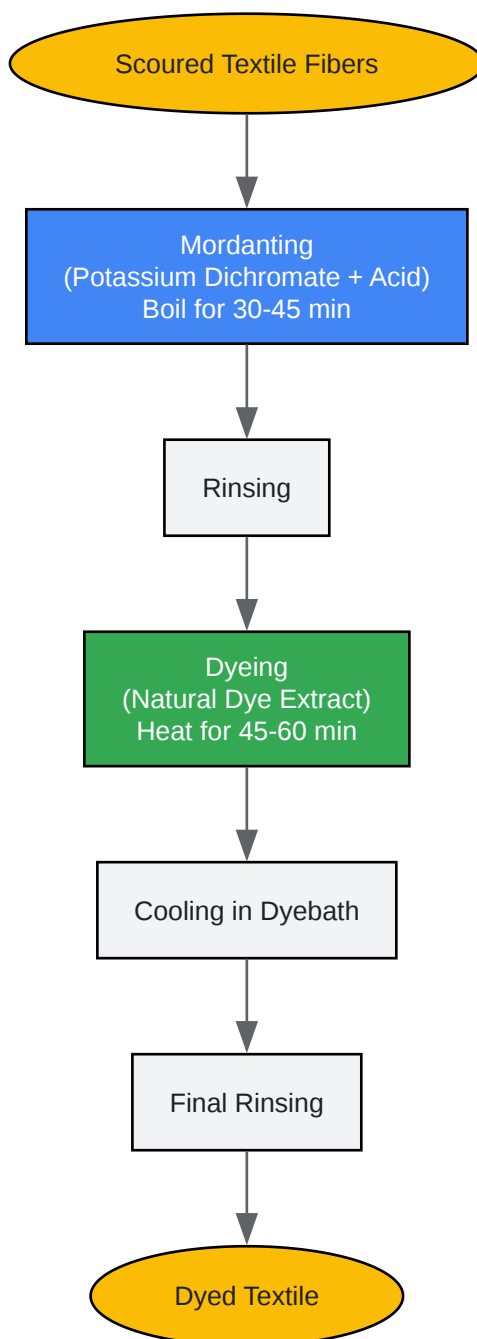
## Quantitative Data: Chrome Tanning Performance

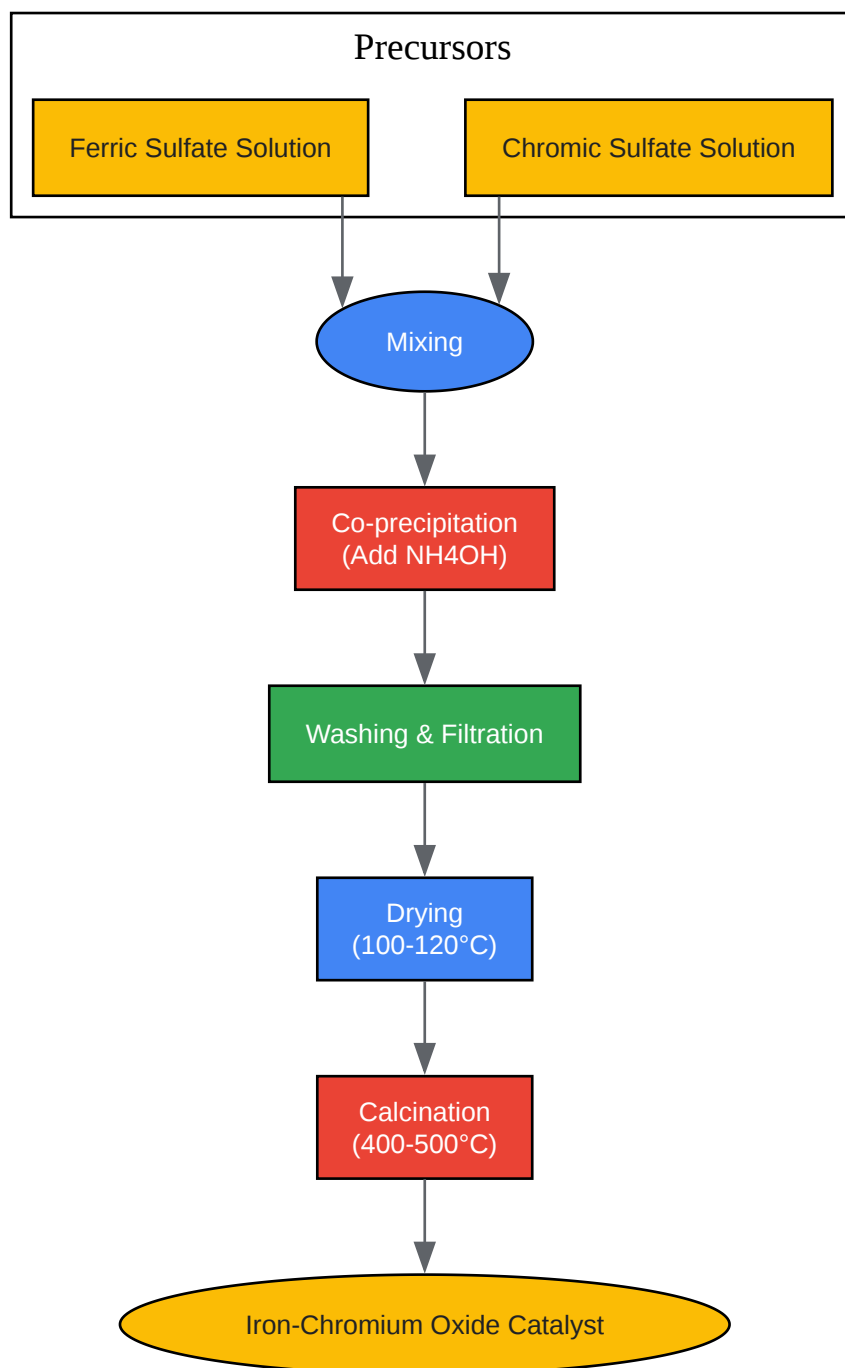
Parameter	Value	Reference
Basic Chromium Sulfate Offer	6-8% (on pelt weight)	[1]
Chrome (Cr <sub>2</sub> O <sub>3</sub> ) Offer	1.25%	[4]
Final pH	4.0 - 4.2	[1]
Shrinkage Temperature	> 100 °C	[4][5][6]
Chrome Exhaustion	75-97%	[4][7][8]

## Experimental Workflow: Chrome Tanning Process









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